

Essential Safety and Logistical Information for Handling Sodium Tartrate

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides comprehensive, step-by-step guidance for the safe handling of **sodium tartrate**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans. While **sodium tartrate** is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to prudent laboratory practices is essential to ensure a safe working environment.[1][2][3][4][5]

Personal Protective Equipment (PPE)

When handling **sodium tartrate**, the following personal protective equipment is recommended to minimize exposure and ensure safety:



PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses or Goggles	Should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][7]
Hand Protection	Chemical Resistant Gloves	Wear appropriate chemical resistant gloves to prevent skin contact.[1][8]
Body Protection	Protective Clothing	Wear suitable protective clothing or a lab coat to minimize skin contact.[1][8][9]
Respiratory Protection	Dust Mask or Respirator	Recommended when there is a risk of dust formation to avoid inhalation.[9][10][11] Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs.

Operational Plan for Handling Sodium Tartrate

A systematic approach to handling **sodium tartrate** from receipt to disposal is critical for laboratory safety and operational efficiency.

- 1. Receiving and Storage:
- Upon receipt, inspect the container for any damage or leaks.
- Store **sodium tartrate** in a cool, dry, and well-ventilated area.[2][6][7]
- Keep the container tightly closed to prevent moisture absorption and contamination.[6][7][8]

Safety Operating Guide



 Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][6][12]

2. Handling and Use:

- Handle sodium tartrate in a well-ventilated area, preferably in a fume hood, to minimize dust inhalation.[7][9]
- Avoid generating dust during handling.[6][7][9] If necessary, moisten the material slightly with water to reduce airborne dust.[10]
- Use appropriate tools and equipment, such as spatulas and weighing boats, to handle the powder.
- Wash hands thoroughly with soap and water after handling.[1][9]
- Do not eat, drink, or smoke in the area where sodium tartrate is handled.[9]
- 3. Spill Management:
- In case of a spill, immediately cordon off the area.
- For dry spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[1][6][9]
- For wet spills, absorb the liquid with an inert material and place it in a labeled container for disposal.
- Wash the spill area thoroughly with water after the material has been collected.[1][9]
- 4. First Aid Measures:
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][13] Seek medical attention if irritation persists.[2]
- Skin Contact: Wash the affected area with soap and water.[10] Get medical advice if irritation develops.[10]



- Inhalation: Move the person to fresh air.[2] If breathing is difficult, provide oxygen.[2] Seek medical attention if symptoms persist.[6]
- Ingestion: Do NOT induce vomiting.[2][6] If the person is conscious, rinse their mouth with water and give them several glasses of water to drink.[2][10] Seek medical attention.[2][6]

Disposal Plan

Proper disposal of **sodium tartrate** and its containers is crucial to prevent environmental contamination and comply with regulations.

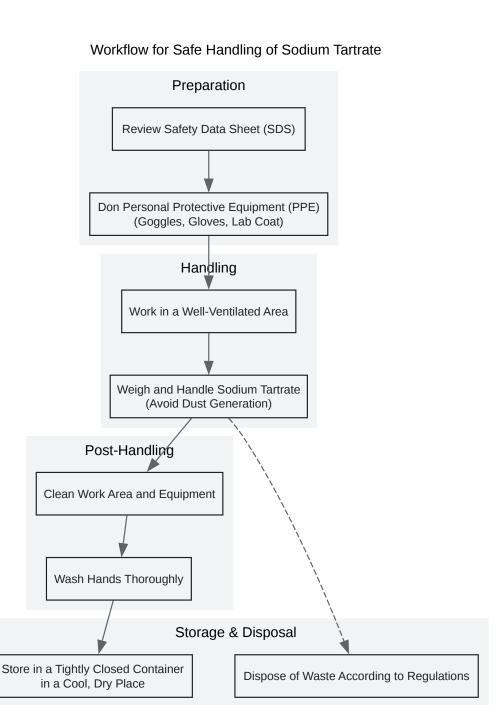
- Dispose of unused **sodium tartrate** and any contaminated materials in accordance with federal, state, and local regulations.[1][10]
- One suggested method for disposal is Flinn Scientific's Suggested Disposal Method #26a.[1]
 [13]
- Do not dispose of the material down the drain unless permitted by local authorities.
- Empty containers may retain product residues and should be disposed of in the same manner as the chemical.[10]

Ouantitative Data

Property	Value	
Molecular Formula	Na ₂ C ₄ H ₄ O ₆ ·2H ₂ O	
Molecular Weight	230.08 g/mol [10]	
Appearance	White crystalline powder or granules[1]	
Odor	Odorless[1][10]	
Solubility in Water	Soluble[1]	
Specific Gravity	1.794[1]	
рН	7-9[10]	
Melting Point	150°C (302°F) (loses water at 120°C)[10]	



Experimental Workflow for Safe Handling



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